

# C.I. Acid Blue 9 chemical structure and properties

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## Compound of Interest

Compound Name: **C.I. Acid Blue 9**

Cat. No.: **B1668971**

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## An In-depth Technical Guide to C.I. Acid Blue 9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **C.I. Acid Blue 9**. The information is curated for professionals in research and development, offering detailed data, experimental protocols, and visual representations of its biological interactions.

## Chemical Identity and Structure

**C.I. Acid Blue 9**, also known by common synonyms such as Brilliant Blue FCF and Erioglaucine, is a synthetic triarylmethane dye.<sup>[1][2]</sup> It is widely used as a colorant in food, pharmaceuticals, cosmetics, and textiles, as well as a staining agent in biological research.<sup>[2]</sup> <sup>[3][4]</sup> The dye exists in two primary forms, the diammonium salt and the disodium salt, each with a distinct CAS Number and molecular formula.

The chemical structure is characterized by a central carbon atom bonded to three aryl groups, which are further substituted with sulfonic acid and amino groups. These charged groups are responsible for the dye's high solubility in water.<sup>[5]</sup>

Table 1: Chemical Identifiers of **C.I. Acid Blue 9**

Identifier	Diammonium Salt	Disodium Salt
C.I. Name	Acid Blue 9	Acid Blue 9
C.I. Number	42090	42090
CAS Number	2650-18-2	3844-45-9
IUPAC Name	diazanium;2-[[4-[ethyl-[(3-sulfonatophenyl)methyl]amino]phenyl]-[4-[ethyl-[(3-sulfonatophenyl)methyl]azaniumylidene]cyclohexa-2,5-dien-1-ylidene]methyl]benzenesulfonate[6]	disodium;2-[[4-[ethyl-[(3-sulfonatophenyl)methyl]amino]phenyl]-[4-[ethyl-[(3-sulfonatophenyl)methyl]azaniumylidene]cyclohexa-2,5-dien-1-ylidene]methyl]benzenesulfonate[7]
Molecular Formula	$C_{37}H_{42}N_4O_9S_3$ [1][8][9][10]	$C_{37}H_{34}N_2Na_2O_9S_3$ [7][10]
Synonyms	Erioglaucine, Dolkwal Brilliant Blue, CI 42090[8]	Brilliant Blue FCF, FD&C Blue No. 1[11][12]

## Physicochemical Properties

**C.I. Acid Blue 9** presents as a reddish-violet powder or granules with a metallic luster.[4][13] It is highly soluble in water and ethanol but insoluble in oils.[5][13] The color of its aqueous solution is pH-dependent, appearing green-blue at neutrality, green in weak acid, and yellow in stronger acid.[14]

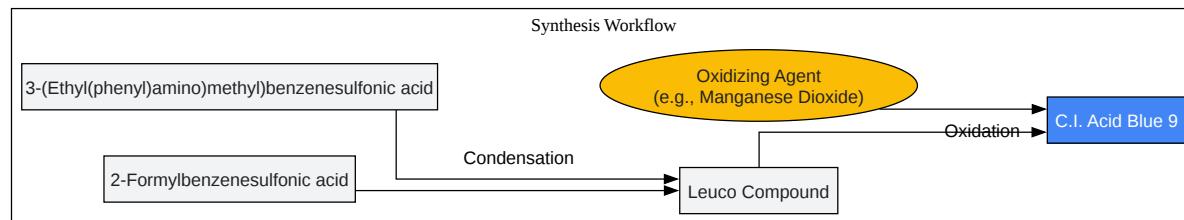
Table 2: Physicochemical Properties of **C.I. Acid Blue 9**

Property	Value
Molecular Weight	782.94 g/mol (Diammonium Salt) <a href="#">[5]</a> <a href="#">[8]</a>
	792.85 g/mol (Disodium Salt) <a href="#">[13]</a>
Melting Point	283 °C (decomposes) <a href="#">[14]</a> <a href="#">[15]</a>
Solubility in Water	50 g/L at 90 °C <a href="#">[4]</a> <a href="#">[9]</a>
	1000 g/L at 24.3 °C <a href="#">[3]</a>
Solubility in other solvents	Soluble in ethanol; Slightly soluble in DMSO and Ethyl Acetate; Insoluble in vegetable oils <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[16]</a>
UV-Vis Absorption Maximum ( $\lambda_{\text{max}}$ )	628 - 630 nm in water <a href="#">[6]</a> <a href="#">[13]</a>
Appearance	Reddish-violet to dark blue powder or granules with a metallic luster <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[13]</a> <a href="#">[17]</a>

## Experimental Protocols

### Synthesis of C.I. Acid Blue 9

The synthesis of **C.I. Acid Blue 9** is a two-step process involving condensation followed by oxidation.[\[5\]](#)[\[9\]](#)



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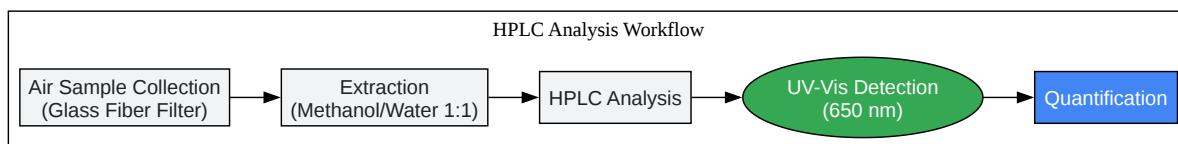
A simplified workflow for the synthesis of **C.I. Acid Blue 9**.

#### Methodology:

- Condensation: 2-Formylbenzenesulfonic acid and 3-(Ethyl(phenyl)amino)methylbenzenesulfonic acid are condensed in an acidic aqueous medium at a temperature of 102-106 °C to form the leuco compound.[18]
- Oxidation: The resulting leuco compound is then oxidized to **C.I. Acid Blue 9**. While historically lead or dichromate oxides were used, modern methods often employ manganese dioxide in a sulfuric acid medium at 20-45 °C.[5][18] The crude product is then purified.

## Quantification by High-Performance Liquid Chromatography (HPLC)

An established method for the quantification of **C.I. Acid Blue 9** in air samples has been developed by the Occupational Safety and Health Administration (OSHA).[13]



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Workflow for the analysis of **C.I. Acid Blue 9** by HPLC.

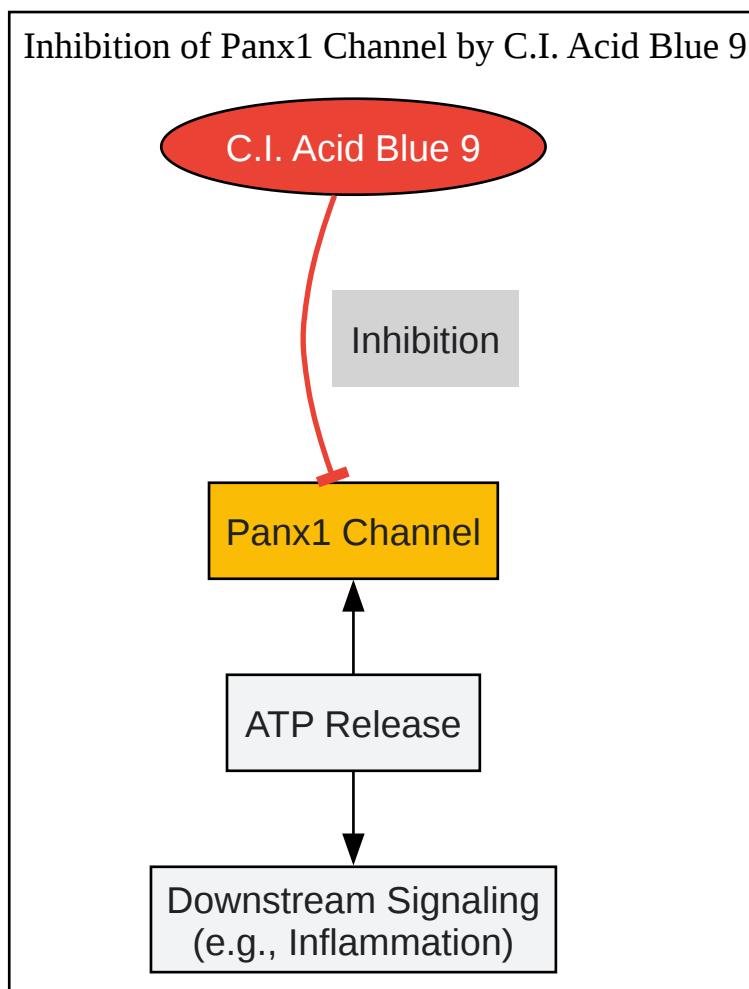
#### Methodology:[13]

- Sample Collection: Air samples are collected on a glass fiber filter.
- Extraction: The filter is extracted with a 1:1 (v/v) solution of methanol and water.
- Chromatographic Conditions:

- Instrument: High-Performance Liquid Chromatograph.
- Detector: Variable wavelength UV-Vis detector set to 650 nm.
- Mobile Phase: Specifics of the mobile phase composition, such as the use of ion-pairing agents, may need to be optimized depending on the specific column and instrument.
- Standard Preparation: A standard stock solution of **C.I. Acid Blue 9** is prepared by accurately weighing the compound and dissolving it in water. A calibration curve is generated using a series of dilutions.
- Quantification: The concentration of **C.I. Acid Blue 9** in the sample is determined by comparing its peak area to the calibration curve. The detection limit for this method is reported to be 0.83 ng per injection.[\[13\]](#)

## Biological Interactions: Inhibition of Panx1 Channels

Recent research has identified **C.I. Acid Blue 9** (as Brilliant Blue FCF) as a selective inhibitor of the pannexin 1 (Panx1) channel, an ATP release channel.[\[8\]](#)[\[11\]](#) This interaction is significant as Panx1 is involved in various physiological and pathological processes, including inflammasome signaling.[\[11\]](#) **C.I. Acid Blue 9** inhibits Panx1 with an  $IC_{50}$  of 0.27  $\mu$ M, while showing no significant effect on the P2X7 receptor, another key player in purinergic signaling.[\[8\]](#)[\[11\]](#)



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Signaling pathway illustrating the inhibition of the Panx1 channel.

This selective inhibition of Panx1 by a widely used and "safe" food dye opens avenues for its use as a pharmacological tool to study the physiology of Panx1 channels and for potential therapeutic interventions in conditions where Panx1 is implicated, such as inflammatory diseases and central nervous system injuries.[8][11] Studies have also shown that Brilliant Blue FCF can affect platelet aggregation by blocking these Panx1 channels.[12]

## Safety and Handling

**C.I. Acid Blue 9** is generally considered safe for its intended uses in food and consumer products.[11] However, as with any chemical, appropriate safety precautions should be taken in a laboratory setting. It may cause eye, skin, and respiratory tract irritation.[17][19] It is

recommended to handle the compound in a well-ventilated area and to use personal protective equipment, including safety glasses and gloves.[17][20] The substance is light-sensitive and should be stored in a cool, dry, and dark place in a tightly sealed container.[3][14][21]

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